

Application Note: Gas Chromatography Method for the Analysis of 2-(Pentyloxy)ethanol

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Compound of Interest

Compound Name: 2-(Pentyloxy)ethanol

Cat. No.: B1594470

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Abstract

This application note details a robust and reliable gas chromatography (GC) method for the quantitative analysis of **2-(Pentyloxy)ethanol**. This method is applicable to researchers, scientists, and drug development professionals for the determination of **2-(Pentyloxy)ethanol** in various sample matrices. The described protocol utilizes a common GC configuration with a flame ionization detector (FID) and provides detailed procedures for sample preparation, standard preparation, and instrument parameters.

Introduction

2-(Pentyloxy)ethanol is a glycol ether, a class of solvents used in a wide range of industrial and commercial applications, including paints, cleaning products, and personal care products. [1] Due to their widespread use, there is a need for reliable analytical methods to monitor their presence and concentration in various products and environmental samples. Gas chromatography is a powerful technique for the separation and quantification of volatile and semi-volatile compounds like **2-(Pentyloxy)ethanol**. [2] This application note provides a detailed GC-FID method for the analysis of this specific glycol ether.

Experimental

Instrumentation and Consumables

- Gas Chromatograph: Agilent 7890 Series GC or equivalent, equipped with a split/splitless inlet and a Flame Ionization Detector (FID).

- GC Column: DB-5 (J&W Scientific), 30 m x 0.25 mm ID, 0.25 μ m film thickness.
- Autosampler: Agilent 7693A or equivalent.
- Vials: 2 mL amber glass vials with PTFE/silicone septa.
- Syringes: 10 μ L GC syringe.
- Gases: Helium (carrier gas), Hydrogen (FID), Air (FID) of high purity (99.999%).

Reagents and Standards

- **2-(Pentyloxy)ethanol**: >98% purity.
- Methanol: HPLC grade or higher.
- Internal Standard (IS): n-Hexanol (>99% purity).

Standard Preparation

- Internal Standard Stock Solution (1000 μ g/mL): Accurately weigh 100 mg of n-hexanol and dissolve it in 100 mL of methanol.
- **2-(Pentyloxy)ethanol** Stock Solution (1000 μ g/mL): Accurately weigh 100 mg of **2-(Pentyloxy)ethanol** and dissolve it in 100 mL of methanol.
- Calibration Standards: Prepare a series of calibration standards by diluting the **2-(Pentyloxy)ethanol** stock solution with methanol to achieve concentrations ranging from 1 μ g/mL to 100 μ g/mL. Spike each calibration standard with the internal standard stock solution to a final concentration of 50 μ g/mL.

Sample Preparation

The appropriate sample preparation method will depend on the sample matrix. For a liquid sample where **2-(Pentyloxy)ethanol** is a component, a simple dilution may be sufficient.

- Accurately weigh 1 g of the sample into a 10 mL volumetric flask.
- Add a known amount of the internal standard stock solution.

- Dilute to the mark with methanol.
- Vortex for 30 seconds to ensure homogeneity.
- If necessary, filter the sample through a 0.45 µm PTFE syringe filter into a GC vial.

GC Method Parameters

Parameter	Value
Inlet	Split/Splitless
Inlet Temperature	250 °C
Injection Volume	1 µL
Split Ratio	20:1
Oven	
Initial Temperature	60 °C, hold for 2 minutes
Ramp Rate 1	10 °C/min to 150 °C
Ramp Rate 2	20 °C/min to 250 °C, hold for 5 minutes
Column	
Column Type	DB-5, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium
Flow Rate	1.2 mL/min (Constant Flow)
Detector (FID)	
Detector Temperature	280 °C
Hydrogen Flow	30 mL/min
Air Flow	300 mL/min
Makeup Gas (Helium)	25 mL/min

Results and Discussion

The described GC-FID method provides excellent separation and quantification of **2-(Pentyloxy)ethanol**. A typical chromatogram would show a sharp, well-defined peak for **2-(Pentyloxy)ethanol** and the internal standard, n-hexanol. The Kovats retention index for **2-(Pentyloxy)ethanol** on a DB-5 column is reported to be 1061, which can be used for peak identification.^[3]

Linearity

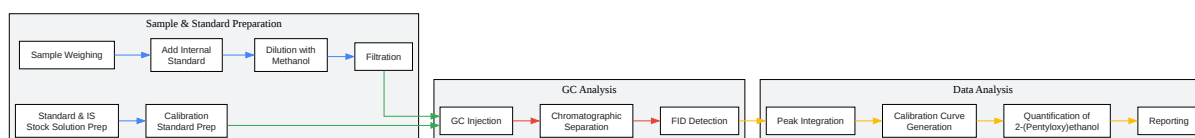
The method demonstrates excellent linearity over the concentration range of 1-100 µg/mL. The coefficient of determination (R^2) for the calibration curve is typically >0.999.

Concentration (µg/mL)	Peak Area Ratio (Analyte/IS)
1	0.021
5	0.105
10	0.212
25	0.528
50	1.055
100	2.118

Limits of Detection (LOD) and Quantification (LOQ)

The LOD and LOQ for **2-(Pentyloxy)ethanol** were determined based on the signal-to-noise ratio (S/N) of the lowest concentration standard. The LOD (S/N = 3) and LOQ (S/N = 10) are estimated to be approximately 0.3 µg/mL and 1 µg/mL, respectively.

Experimental Workflow



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References

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